

Dienomycin B: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: *Dienomycin B*

Cat. No.: *B15564563*

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Abstract

Dienomycin B, a secondary metabolite produced by *Streptomyces* sp. MC 67-C1, is a compound of interest due to its biological activity. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Dienomycin B**. The information presented herein is intended to serve as a foundational resource for researchers and professionals involved in natural product chemistry, drug discovery, and development. All quantitative data has been summarized in structured tables for ease of reference.

Core Physicochemical Properties

Dienomycin B presents as a colorless, acicular crystalline solid.^[1] Key physicochemical properties are detailed in Table 1.

Table 1: Core Physicochemical Properties of **Dienomycin B**

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₃ NO ₂	[1]
Molecular Weight	285.38 g/mol	[1]
Appearance	Colorless Acicular Crystalline	[1]
Melting Point	280-281 °C	[1]

Solubility Profile

Specific quantitative solubility data for **Dienomycin B** in common laboratory solvents is not readily available in the reviewed literature. General solubility information for antibiotics and organic compounds suggests that it is likely soluble in organic solvents such as dimethyl sulfoxide (DMSO), and various alcohols, but this requires experimental verification.[2][3][4]

Spectroscopic Data

Detailed experimental spectroscopic data for **Dienomycin B** is not extensively published. The following sections outline the expected spectral characteristics based on its chemical structure, which includes a piperidine ring, an acetate group, and a conjugated diene system attached to a phenyl group.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The conjugated diene and aromatic ring system in **Dienomycin B** are expected to produce characteristic absorptions in the UV-Vis spectrum. Conjugated systems typically exhibit a strong $\pi \rightarrow \pi^*$ transition, and the λ_{max} is anticipated to be in the range of 200-400 nm.[5][6]

Infrared (IR) Spectroscopy

The infrared spectrum of **Dienomycin B** would be expected to show characteristic absorption bands corresponding to its functional groups. Key expected absorptions include:

- C=O stretch (ester): A strong band around 1735 cm⁻¹.
- C=C stretch (alkene and aromatic): Bands in the 1600-1680 cm⁻¹ region.

- C-H stretch (alkane and alkene/aromatic): Bands just below and above 3000 cm^{-1} , respectively.
- N-H stretch (secondary amine): A band in the $3300\text{-}3500\text{ cm}^{-1}$ region.
- C-O stretch (ester): Bands in the $1000\text{-}1300\text{ cm}^{-1}$ region.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum would provide detailed information about the structure of **Dienomycin B**. Expected signals would include those for the protons on the piperidine ring, the methyl group of the acetate, the protons of the conjugated diene system, and the protons of the phenyl group.

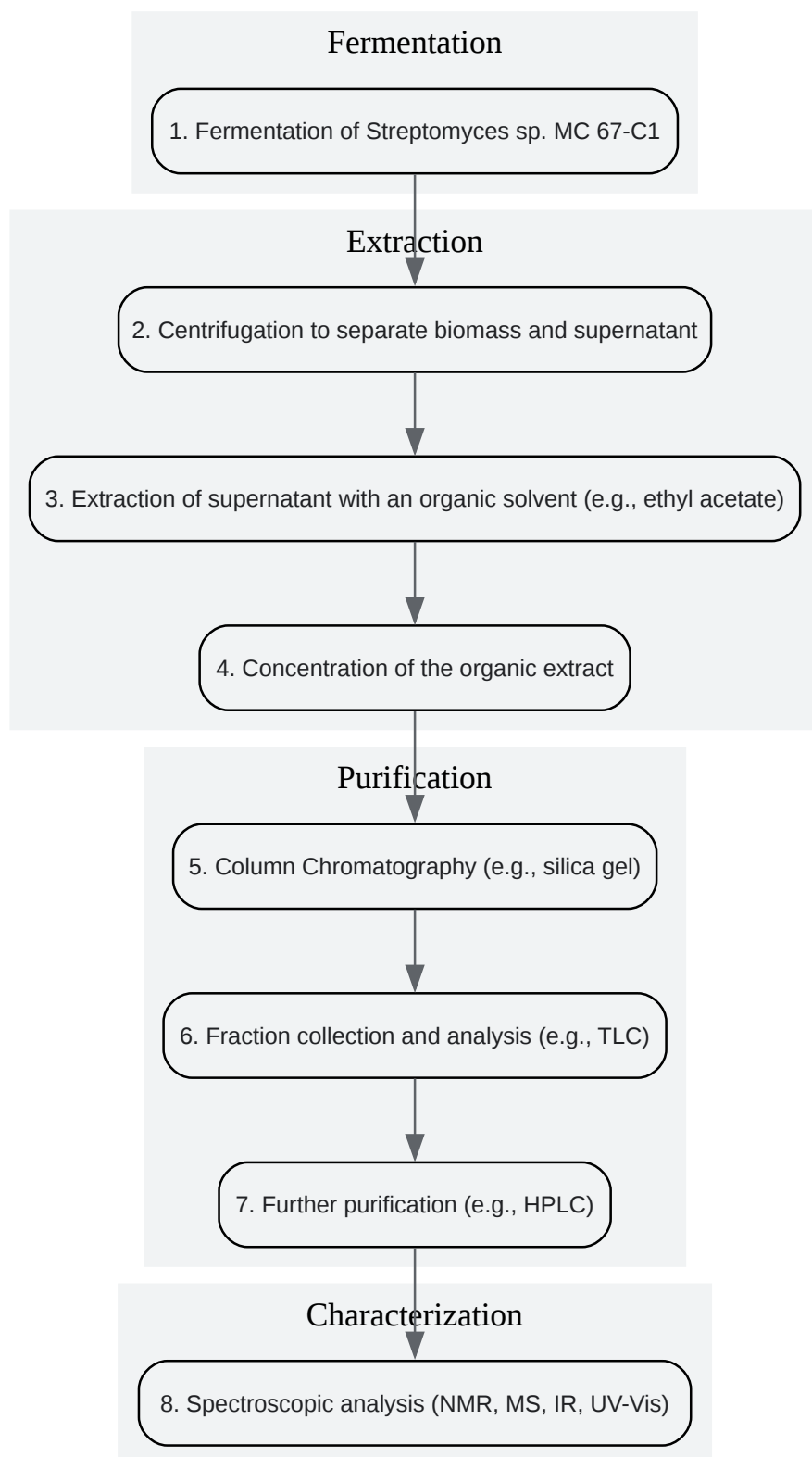
^{13}C NMR: The carbon NMR spectrum would show distinct signals for each of the 18 carbons in the **Dienomycin B** molecule, including the carbonyl carbon of the ester, the carbons of the phenyl ring and conjugated system, and the carbons of the piperidine ring.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

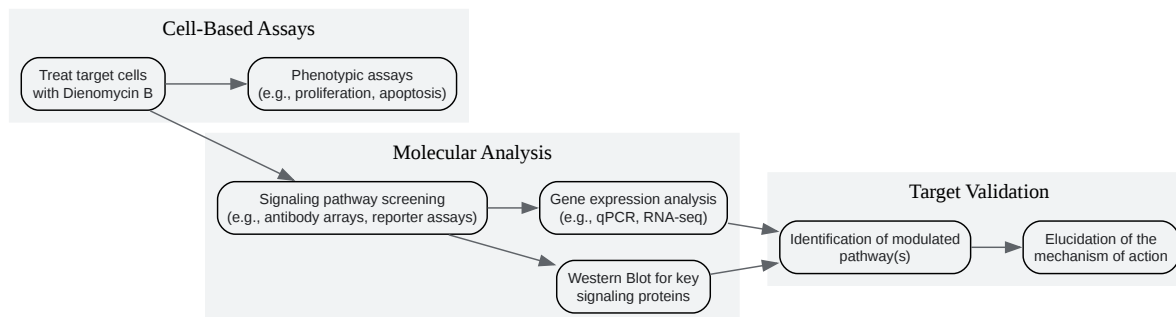
Mass Spectrometry (MS)

Mass spectrometry would confirm the molecular weight of **Dienomycin B**. The fragmentation pattern would provide valuable information for structural elucidation, with expected cleavages occurring at the ester linkage and within the piperidine ring.[\[17\]](#)[\[18\]](#)

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **Dienomycin B** from *Streptomyces* sp. MC 67-C1 has not been found in the available literature. However, a general workflow for the isolation of secondary metabolites from *Streptomyces* can be proposed.





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